

In-Depth Technical Guide: Boc-D-Dab(Z)-OH.DCHA

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-D-Dab(Z)-OH.DCHA

Cat. No.: B613336

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the chemical compound $N\alpha$ -Boc-Ny-Z-D-2,4-diaminobutyric acid dicyclohexylamine salt, commonly referred to as **Boc-D-Dab(Z)-OH.DCHA**. This reagent is a critical building block in peptide synthesis and various drug discovery and development applications.

Core Compound Characteristics

Boc-D-Dab(Z)-OH.DCHA is a protected derivative of D-diaminobutyric acid, a non-proteinogenic amino acid. The protection of the alpha-amino group with a tert-butoxycarbonyl (Boc) group and the gamma-amino group with a benzyloxycarbonyl (Z or Cbz) group allows for selective deprotection and controlled peptide chain elongation. The dicyclohexylamine (DCHA) salt form enhances the compound's stability and handling properties.

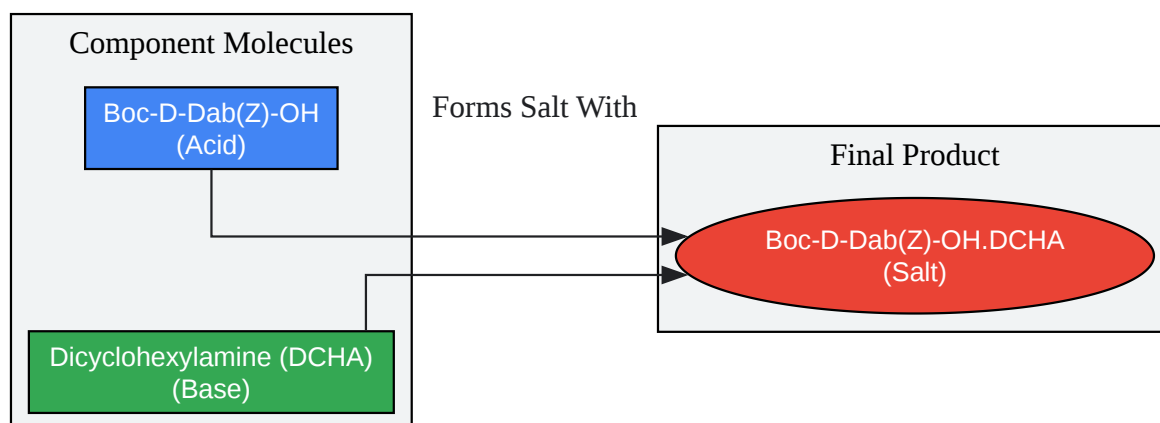
Molecular Weight and Formula

A precise understanding of the molecular weight is fundamental for accurate reagent measurement and reaction stoichiometry in chemical synthesis. The table below summarizes the molecular formulas and weights of the constituent parts and the final salt.

Component	Molecular Formula	Molecular Weight (g/mol)
Boc-D-Dab(Z)-OH	C ₁₇ H ₂₄ N ₂ O ₆	352.38[1]
Dicyclohexylamine (DCHA)	C ₁₂ H ₂₃ N	181.32
Boc-D-Dab(Z)-OH.DCHA	C ₂₉ H ₄₇ N ₃ O ₆	533.70[2][3]

Component Relationship

The final product, **Boc-D-Dab(Z)-OH.DCHA**, is an acid-base salt formed by the reaction of the acidic Boc-D-Dab(Z)-OH with the basic dicyclohexylamine. This relationship is visualized in the diagram below.



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Formation of **Boc-D-Dab(Z)-OH.DCHA** Salt.

Experimental Protocols

Accurate molecular weight determination is crucial for all experimental work. While this guide does not detail specific synthetic protocols for peptides, any experimental design using this compound should begin with the precise calculation of molar equivalents based on the molecular weight of 533.70 g/mol for the DCHA salt.

Standard Laboratory Practice:

- **Reagent Weighing:** Use a calibrated analytical balance to accurately weigh the required amount of **Boc-D-Dab(Z)-OH.DCHA**.
- **Molar Calculation:** To calculate the number of moles, use the following formula: $\text{Moles} = \text{Mass (g)} / \text{Molecular Weight (g/mol)}$
- **Solubilization:** The compound is typically dissolved in a suitable organic solvent such as dimethylformamide (DMF) or dichloromethane (DCM) for use in solid-phase or solution-phase peptide synthesis.

For quantitative analysis, techniques such as High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) are employed to confirm the purity and identity of the compound before its use in sensitive applications. Nuclear Magnetic Resonance (NMR) spectroscopy is also a powerful tool for structural confirmation.

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References

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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